

# Delcasertib heart failure mortality rates comparison

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Delcasertib

CAS No.: 949100-39-4

Cat. No.: S1793391

Get Quote

## Delcasertib Profile and Clinical Trial Data

The table below summarizes key information about **delcasertib** and the results from its pivotal clinical trial.

Aspect	Details
Generic Name	Delcasertib (also known as KAI-9803, BMS-875944) [1] [2]
Investigated Condition	Acute anterior ST-segment elevation myocardial infarction (STEMI) [3] [4] [5]
Mechanism of Action	Selective inhibitor of delta-protein kinase C ( $\delta$ -PKC). It is a peptide that inhibits the translocation of the PKC $\delta$ isozyme, intended to prevent cell death during reperfusion injury [1] [2].
Latest Development Stage	Development appears to have been discontinued following Phase 2b trial [1] [2].
Key Trial Name	PROTECTION AMI Randomized Controlled Trial [3] [5]
Trial Design	Multicentre, double-blind trial in patients undergoing primary percutaneous coronary intervention (PCI). Patients were randomized to placebo or one of three doses of delcasertib [3].

Aspect	Details
Primary Efficacy Endpoint	Infarct size measured by creatine kinase MB fraction area under the curve (AUC) [3].
Result on Primary Endpoint	<b>No significant difference</b> in infarct size between any delcasertib dose group and the placebo group [3] [5].
Result on Secondary Endpoints	<b>No significant differences</b> in other infarct size measures, ST-segment recovery, or left ventricular ejection fraction at 3 months [3].
Result on Clinical Endpoints	<b>No differences</b> in the rates of death, heart failure, or serious ventricular arrhythmias were observed [3].

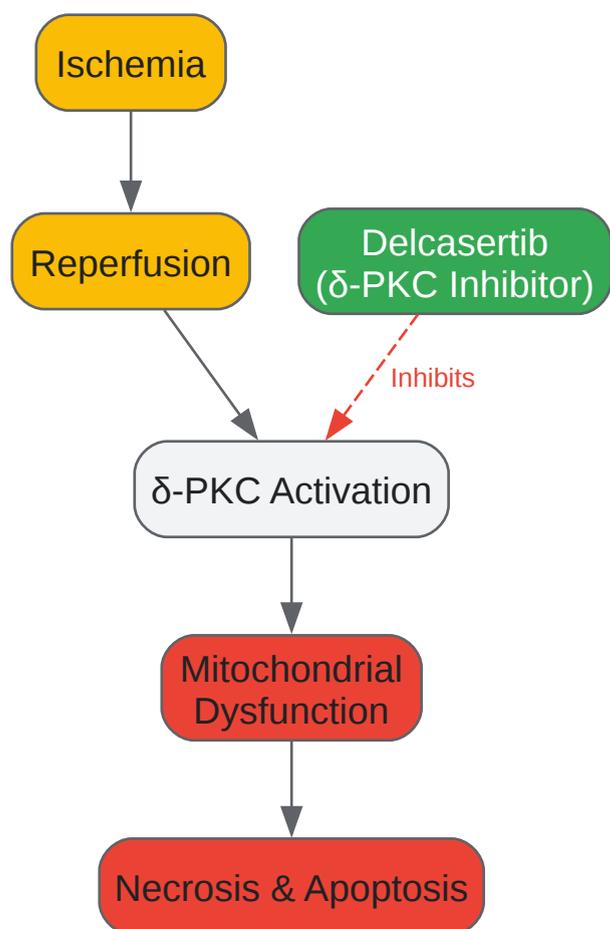
## Experimental Protocol from Key Trial

The PROTECTION AMI trial provides a robust example of how **delcasertib** was evaluated [3] [4] [5]:

- **Patient Population:** The primary analysis cohort consisted of 1,010 patients presenting within 6 hours of symptom onset and undergoing primary PCI for acute anterior STEMI.
- **Intervention:** Patients were randomized to receive either a placebo or one of three doses of **delcasertib** (50, 150, or 450 mg/h) via intravenous infusion. The infusion was initiated before the PCI procedure and continued for approximately 2.5 hours.
- **Methodology:** The study was a multicentre, double-blind trial. The primary efficacy endpoint was infarct size, quantified by the area under the curve for creatine kinase MB fraction. Secondary endpoints included other biomarkers of myocardial injury, electrocardiographic ST-segment recovery, and left ventricular ejection fraction measured at 3 months. Clinical endpoints like death and heart failure were also adjudicated.

## Delcasertib's Mechanism of Action

The following diagram illustrates the intended mechanism of action of **delcasertib** in the context of ischemia-reperfusion injury, based on preclinical studies [1].



[Click to download full resolution via product page](#)

## Why Heart Failure Mortality Data is Unavailable

The search results clearly indicate two main reasons:

- **Wrong Patient Population: Delcasertib** was developed and tested specifically for patients experiencing an acute **myocardial infarction (heart attack)**. While heart failure can be a consequence of a heart attack, the drug was not trialed in patients with established, chronic heart failure [3] [2].
- **Lack of Efficacy in its Intended Use:** The PROTECTION AMI trial concluded that **delcasertib** did not reduce biomarkers of myocardial injury in heart attack patients. Since the drug failed to show a benefit for its primary target, its development was halted, and no further studies in other conditions like heart failure were conducted [3] [1].

[Need Custom Synthesis?](#)

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. delcasertib | Ligand page [guidetopharmacology.org]
2. Delcasertib: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Inhibition of delta-protein kinase C by delcasertib as an ... [pubmed.ncbi.nlm.nih.gov]
4. Inhibition of delta-protein kinase C by delcasertib as an ... [scholars.duke.edu]
5. Inhibition of delta-protein kinase C by delcasertib as an ... [research.sahmri.org.au]

To cite this document: Smolecule. [Delcasertib heart failure mortality rates comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1793391#delcasertib-heart-failure-mortality-rates-comparison>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)